

A Comprehensive Technical Guide to the Solubility of Boc-6-Aminohexanoic Acid

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Compound of Interest

Compound Name: *Boc-6-aminohexanoic acid*

Cat. No.: *B558030*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Boc-6-aminohexanoic acid**, a widely used derivative in peptide synthesis, drug development, and as a linker in Proteolysis Targeting Chimeras (PROTACs). This document offers a compilation of available solubility data, detailed experimental protocols for solubility determination, and visualizations of relevant workflows and concepts.

Introduction to Boc-6-aminohexanoic Acid

Boc-6-aminohexanoic acid, also known as N-(tert-butoxycarbonyl)-6-aminohexanoic acid, is a valuable building block in organic and medicinal chemistry. The tert-butyloxycarbonyl (Boc) protecting group on the amine function allows for controlled reactions in peptide synthesis and other chemical modifications. Its linear six-carbon chain provides a flexible spacer, which is a critical attribute for its application as a linker in complex molecular architectures.

Solubility Profile of Boc-6-aminohexanoic Acid

The solubility of a compound is a critical physical property that influences its handling, formulation, and application in various experimental and manufacturing processes. Based on available data, the solubility of **Boc-6-aminohexanoic acid** is summarized below.

Quantitative Solubility Data

Currently, detailed quantitative solubility data for **Boc-6-aminohexanoic acid** across a wide range of organic solvents is limited in publicly accessible literature. However, a key quantitative value in water has been reported.

| Solvent | Chemical Formula | Temperature (°C) | Solubility (mg/mL) | Molar Solubility (M) | Citation |
|---------|------------------|------------------|--------------------|----------------------|----------|
| Water | H ₂ O | Not Specified | 50 | 0.216 | [1] |

Note: The molar solubility was calculated based on the molecular weight of **Boc-6-aminohexanoic acid** (231.29 g/mol).

Qualitative Solubility Data

Qualitative assessments from various chemical suppliers provide a general understanding of the compound's solubility in common organic solvents.

| Solvent | Chemical Formula | Solubility Description | Citation |
|---------------|--|------------------------|-----------|
| Chloroform | CHCl ₃ | Soluble | [2][3][4] |
| Ethyl Acetate | C ₄ H ₈ O ₂ | Soluble | [2][3][4] |
| Water | H ₂ O | Slightly Soluble | [2][4] |

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data in specific solvent systems, the following experimental protocol, based on the widely accepted shake-flask method, is recommended. This method is considered a reliable approach for determining equilibrium solubility.

Materials

- **Boc-6-aminohexanoic acid** (solid)
- Solvent of interest (e.g., methanol, ethanol, DMSO, DMF, acetonitrile)

- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a suitable quantitative analytical instrument
- Volumetric flasks and pipettes

Procedure

- **Preparation of Supersaturated Solution:** Add an excess amount of solid **Boc-6-aminohexanoic acid** to a vial containing a known volume of the solvent. The presence of undissolved solid is essential to ensure that the solution reaches saturation.
- **Equilibration:** Tightly cap the vial and place it in a constant temperature shaker. Agitate the mixture at a constant temperature for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed at the same temperature to let the excess solid settle. For a more complete separation, centrifuge the vial at a controlled temperature.
- **Sample Collection:** Carefully withdraw a clear aliquot of the supernatant using a syringe. To remove any remaining solid particles, filter the aliquot through a chemically inert syringe filter into a clean vial.
- **Dilution:** Accurately dilute the filtered, saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a calibrated HPLC or another suitable quantitative method to determine the concentration of **Boc-6-aminohexanoic acid**.

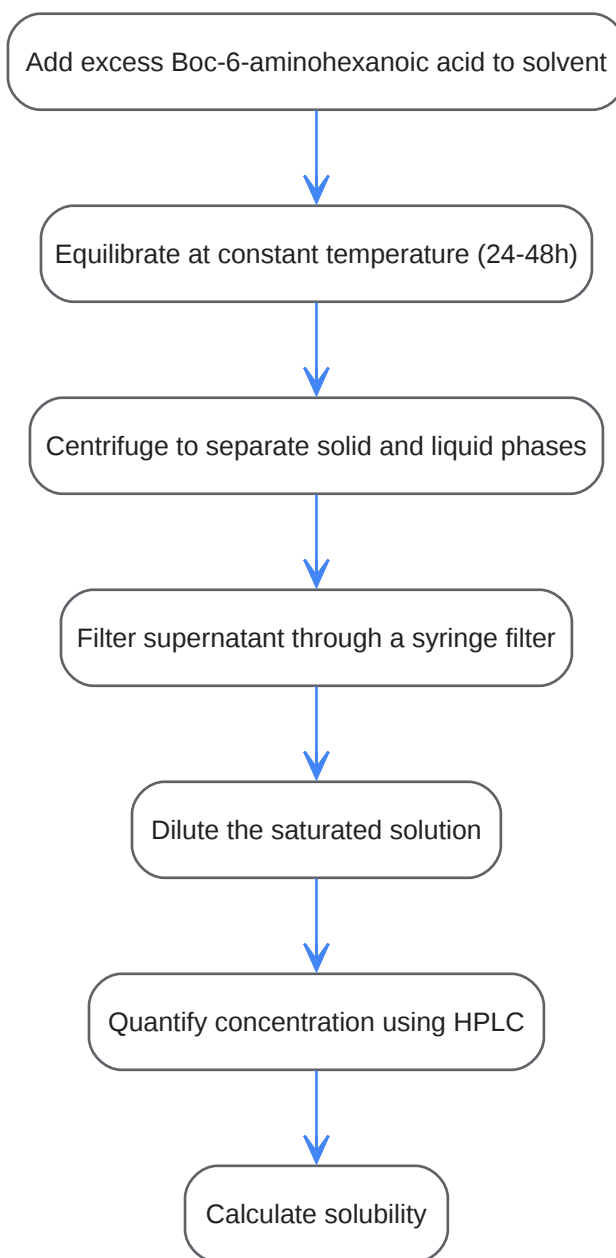
- Calculation: Calculate the solubility of **Boc-6-aminohexanoic acid** in the solvent at the specified temperature based on the measured concentration and the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Visualizations

To further elucidate the concepts discussed, the following diagrams are provided in the DOT language for Graphviz.

Experimental Workflow for Solubility Determination

This diagram outlines the key steps in the experimental determination of solubility using the shake-flask method.

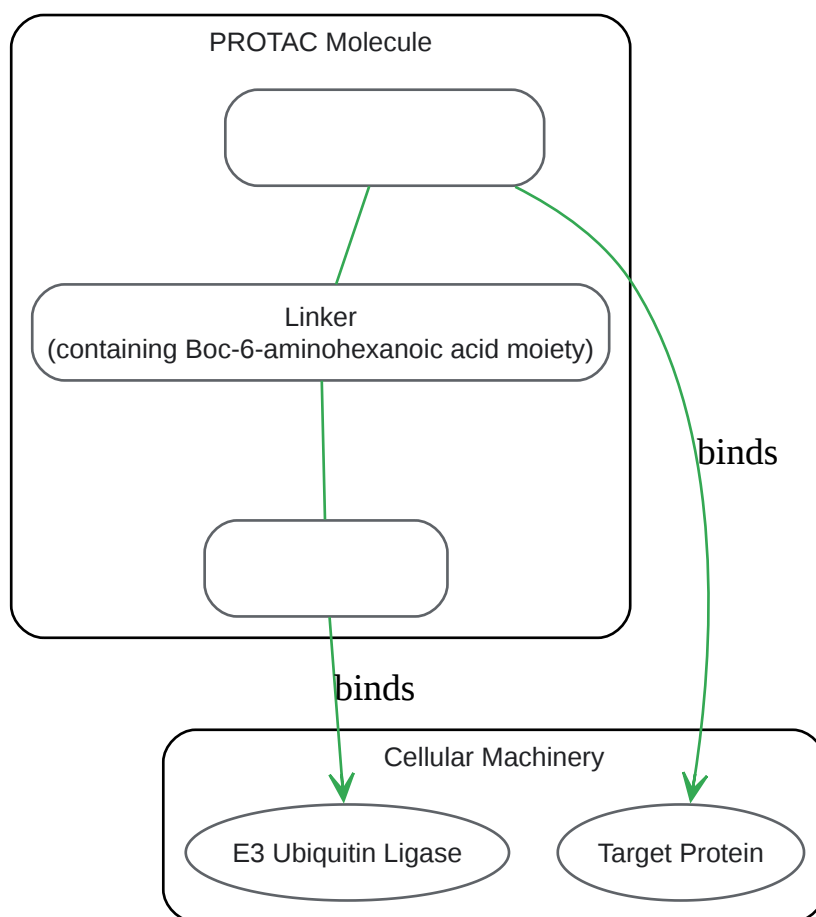


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Caption: Workflow for Experimental Solubility Determination.

Logical Relationship of Boc-6-aminohexanoic Acid in PROTACs

This diagram illustrates the role of **Boc-6-aminohexanoic acid** as a component of a linker in the structure of a PROTAC, which brings together a target protein and an E3 ubiquitin ligase.



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Caption: Role of Linker in PROTAC-mediated Protein Degradation.

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